

4-Chlorophthalonitrile: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorophthalonitrile

Cat. No.: B101201

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **4-Chlorophthalonitrile** (CAS No. 17654-68-1). The following sections detail the physical and chemical properties, hazard identification, and crucial safety protocols for personal protection, emergency procedures, and safe handling of this compound in a laboratory setting.

Compound Identification and Properties

4-Chlorophthalonitrile, with the molecular formula $C_8H_3ClN_2$, is a solid organic compound. While specific quantitative toxicity data such as LD50 and LC50 values are not readily available for **4-Chlorophthalonitrile**, data from structurally similar compounds indicate potential hazards. It is prudent to handle this chemical with the appropriate precautions as outlined in this guide.

Table 1: Physical and Chemical Properties of **4-Chlorophthalonitrile**

| Property | Value | Reference(s) |
|---------------------|------------------------------------------------|--------------|
| CAS Number | 17654-68-1 | |
| Molecular Formula | C ₈ H ₃ ClN ₂ | |
| Molecular Weight | 162.58 g/mol | [1] |
| Appearance | Solid | |
| Melting Point | 130-132 °C | |
| Boiling Point | 306.4 ± 27.0 °C at 760 mmHg | |
| Storage Temperature | Room Temperature, Sealed in Dry Conditions | |

Hazard Identification and GHS Classification

4-Chlorophthalonitrile is classified as an irritant. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard identification:

Table 2: GHS Hazard Classification for **4-Chlorophthalonitrile**

| Hazard Class | Category | Hazard Statement | Pictogram | Signal Word | Reference(s) |
|-----------------|----------|----------------------------------------|-----------|-------------|--------------|
| Skin Irritation | 2 | H315: Causes skin irritation | GHS07 | Warning | |
| Eye Irritation | 2A | H319: Causes serious eye irritation | GHS07 | Warning | |

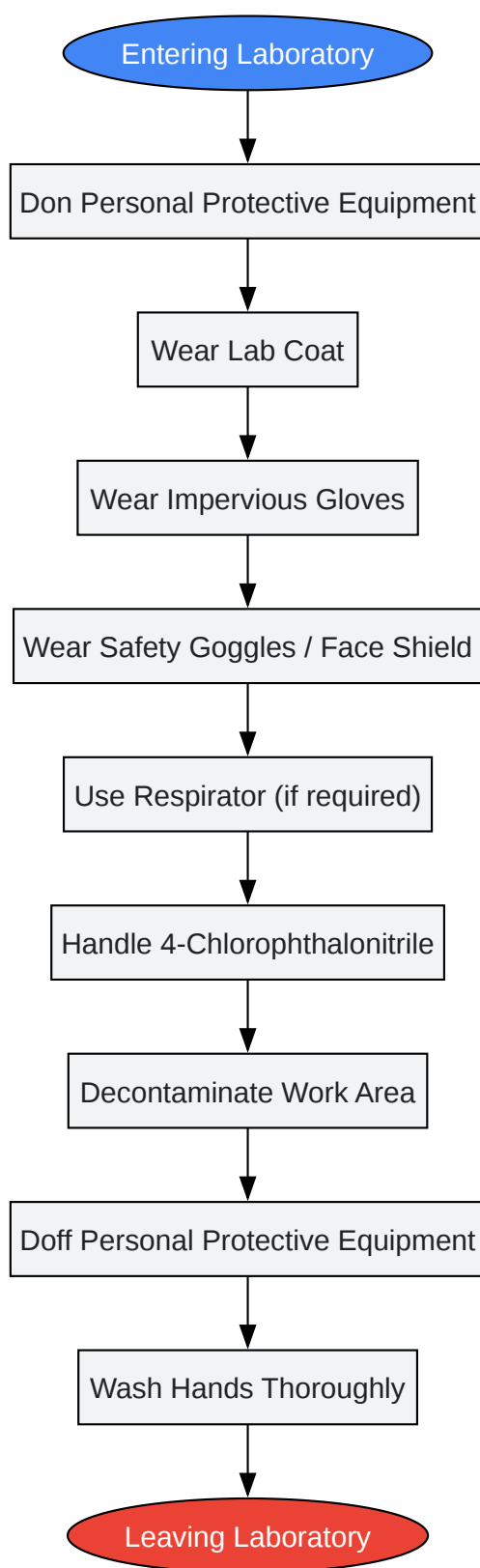
Note: The GHS classification is based on available data and may be subject to revision as more information becomes available.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to minimize exposure and ensure safety when handling **4-Chlorophthalonitrile**. The following PPE is recommended:

- Eye Protection: Safety goggles or a face shield should be worn at all times.[\[2\]](#)
- Hand Protection: Impervious gloves, such as nitrile rubber, are required.
- Skin and Body Protection: A lab coat or impervious protective clothing should be worn. In situations with a risk of significant exposure, protective boots may be necessary.[\[2\]](#)
- Respiratory Protection: In well-ventilated areas, respiratory protection may not be required. However, if dust or aerosols are generated, a dust respirator or a self-contained breathing apparatus (SCBA) should be used.[\[2\]](#)

It is crucial to have a safety shower and eye bath readily accessible in the work area.



[Click to download full resolution via product page](#)

Figure 1: General Laboratory Workflow for Handling **4-Chlorophthalonitrile**.

Safe Handling and Storage

To ensure a safe laboratory environment, the following handling and storage procedures should be strictly followed:

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[2]
 - Avoid contact with skin, eyes, and clothing.[2]
 - Prevent the formation of dust and aerosols.[2]
 - Wash hands and face thoroughly after handling.[2]
 - Do not eat, drink, or smoke in the work area.[3]
- Storage:
 - Keep the container tightly closed.[2]
 - Store in a cool, dark, and dry place.[2]
 - Store locked up and away from incompatible materials such as oxidizing agents.[2]

Emergency Procedures

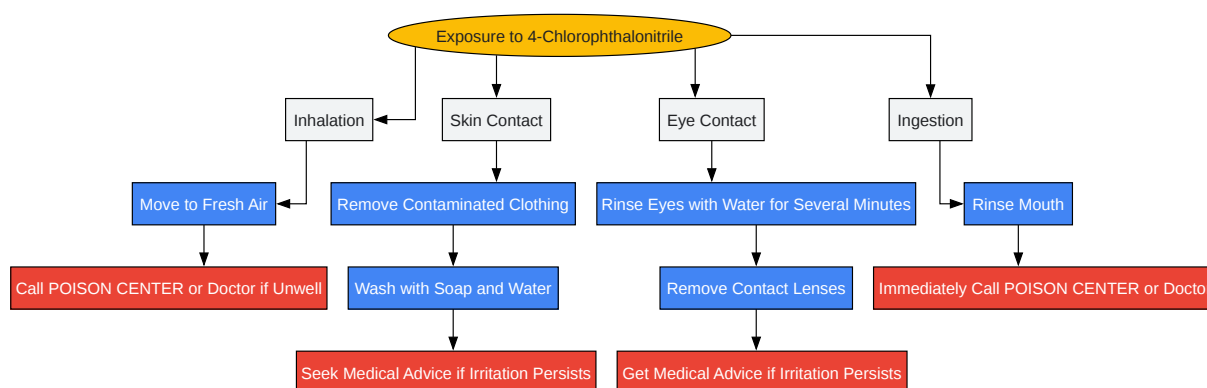
In the event of an emergency, prompt and appropriate action is critical.

First Aid Measures

The following first aid measures should be taken in case of exposure:

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.[2][4]
- Skin Contact: Immediately remove all contaminated clothing. Gently wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[2][4]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[2][4]
- Ingestion: If swallowed, rinse the mouth. Immediately call a POISON CENTER or doctor.[2][3]



[Click to download full resolution via product page](#)

Figure 2: First Aid Decision Tree for **4-Chlorophthalonitrile** Exposure.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[2]
- Hazardous Combustion Products: Combustion may produce carbon oxides and nitrogen oxides.[2]

- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) if necessary.[\[2\]](#)

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Keep unnecessary personnel away from the spill area.[\[2\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[2\]](#)
- Containment and Cleaning Up: For a dry spill, sweep the dust into an airtight container, avoiding dispersal. Dispose of the collected material in accordance with local regulations.[\[2\]](#)

Experimental Protocols

While specific experimental protocols for determining the toxicity of **4-Chlorophthalonitrile** are not publicly available, the following are general methodologies used for similar chemical compounds.

Acute Oral Toxicity (General Protocol - OECD 423)

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.
- Housing and Fasting: Animals are housed in suitable cages and fasted overnight before dosing.
- Dose Administration: The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.
- Data Analysis: The LD50 is estimated based on the mortality data.

Skin Irritation/Corrosion (General Protocol - OECD 404)

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Preparation of the Skin:** The fur is clipped from the dorsal area of the trunk of the test animals.
- **Application of the Test Substance:** A small amount of the test substance is applied to a small area of the clipped skin and covered with a gauze patch.
- **Exposure and Observation:** The patch is removed after a specified period (e.g., 4 hours), and the skin is observed for signs of erythema (redness) and edema (swelling) at various time points (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring and Classification:** The degree of skin reaction is scored, and the substance is classified based on the severity and reversibility of the observed effects.

Acute Eye Irritation/Corrosion (General Protocol - OECD 405)

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Application of the Test Substance:** A small amount of the test substance is instilled into the conjunctival sac of one eye of each animal. The other eye serves as a control.
- **Observation:** The eyes are examined for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.
- **Scoring and Classification:** The ocular reactions are scored, and the substance is classified based on the severity and reversibility of the observed effects.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for professional safety training and judgment. Always consult the most current Safety Data Sheet (SDS) for **4-Chlorophthalonitrile** and follow all applicable local, state, and federal regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Chlorophthalonitrile - CAS:17654-68-1 - Sunway Pharm Ltd [3wpharm.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [4-Chlorophthalonitrile: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101201#4-chlorophthalonitrile-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com